

HJC0152 preparation and solubility for in vitro and in vivo studies

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Compound of Interest

Compound Name: HJC0152

Cat. No.: B10775985

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Application Notes and Protocols for HJC0152 For Researchers, Scientists, and Drug Development Professionals

Introduction

HJC0152 is a potent and orally bioavailable small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3).^{[1][2][3]} As a derivative of niclosamide, **HJC0152** was developed to overcome the poor aqueous solubility and bioavailability of its parent compound, exhibiting significantly improved properties for both in vitro and in vivo applications.^{[1][4][5]}

HJC0152 exerts its anti-tumor effects by inhibiting the phosphorylation of STAT3 at the Tyr705 residue, which is crucial for its activation, dimerization, and nuclear translocation.^[1] This inhibition leads to the downregulation of STAT3 target genes involved in cell proliferation, survival, and angiogenesis. These application notes provide detailed protocols for the preparation and use of **HJC0152** in preclinical research settings.

Data Presentation

Table 1: Physicochemical Properties of **HJC0152**

Property	Value	Reference
Molecular Formula	$C_{15}H_{13}Cl_2N_3O_4 \cdot HCl$	[6]
Molecular Weight	406.64 g/mol	[6]
CAS Number	1420290-99-8	[6]
Appearance	Solid powder	[5]

Table 2: Solubility of **HJC0152**

Solvent	Solubility	Remarks	Reference
DMSO	84 - 88 mg/mL (approx. 206 - 216 mM)	Use fresh, anhydrous DMSO for best results.	[2]
Water	Insoluble (<1 mg/mL)	Despite improved aqueous solubility over niclosamide, it is still poorly soluble in aqueous solutions.	[6]
Ethanol	Insoluble (<1 mg/mL)		[6]

Table 3: Recommended Concentrations and Dosages for **HJC0152**

Study Type	Application	Concentration/Dosage	Reference
In Vitro	Cell-based assays (e.g., proliferation, apoptosis)	1 - 20 μ M	[3][4][7]
In Vivo	Xenograft tumor models (mice)	2.5 - 25 mg/kg	[2][3][4][5]

Experimental Protocols

Protocol 1: Preparation of HJC0152 Stock Solution for In Vitro Studies

This protocol describes the preparation of a 10 mM stock solution of **HJC0152** in DMSO.

Materials:

- **HJC0152** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipette

Procedure:

- **Weighing:** Accurately weigh the desired amount of **HJC0152** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.07 mg of **HJC0152** (Molecular Weight: 406.64 g/mol).
- **Solubilization:** Add the calculated volume of anhydrous DMSO to the **HJC0152** powder. For the example above, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly until the **HJC0152** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) and sonication can aid in dissolution if needed.[8]
- **Sterilization:** While not always necessary for a DMSO stock, if required, the solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 1 year).[6][8]

Protocol 2: Preparation of HJC0152 Working Solutions for Cell Culture

This protocol outlines the dilution of the **HJC0152** stock solution for use in cell-based assays.

Materials:

- 10 mM **HJC0152** stock solution in DMSO
- Sterile cell culture medium appropriate for the cell line
- Sterile tubes for dilution

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **HJC0152** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution, you can add 1 μ L of the 10 mM stock solution to 1 mL of cell culture medium.
- Vehicle Control: Prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **HJC0152** used in the experiment. This is crucial as DMSO can have effects on cell viability and function.
- Application to Cells: Add the prepared working solutions to your cell cultures and incubate for the desired experimental duration.

Protocol 3: Preparation of HJC0152 Formulation for In Vivo Studies

This protocol provides a common formulation for the intraperitoneal (i.p.) administration of **HJC0152** in mice.

Materials:

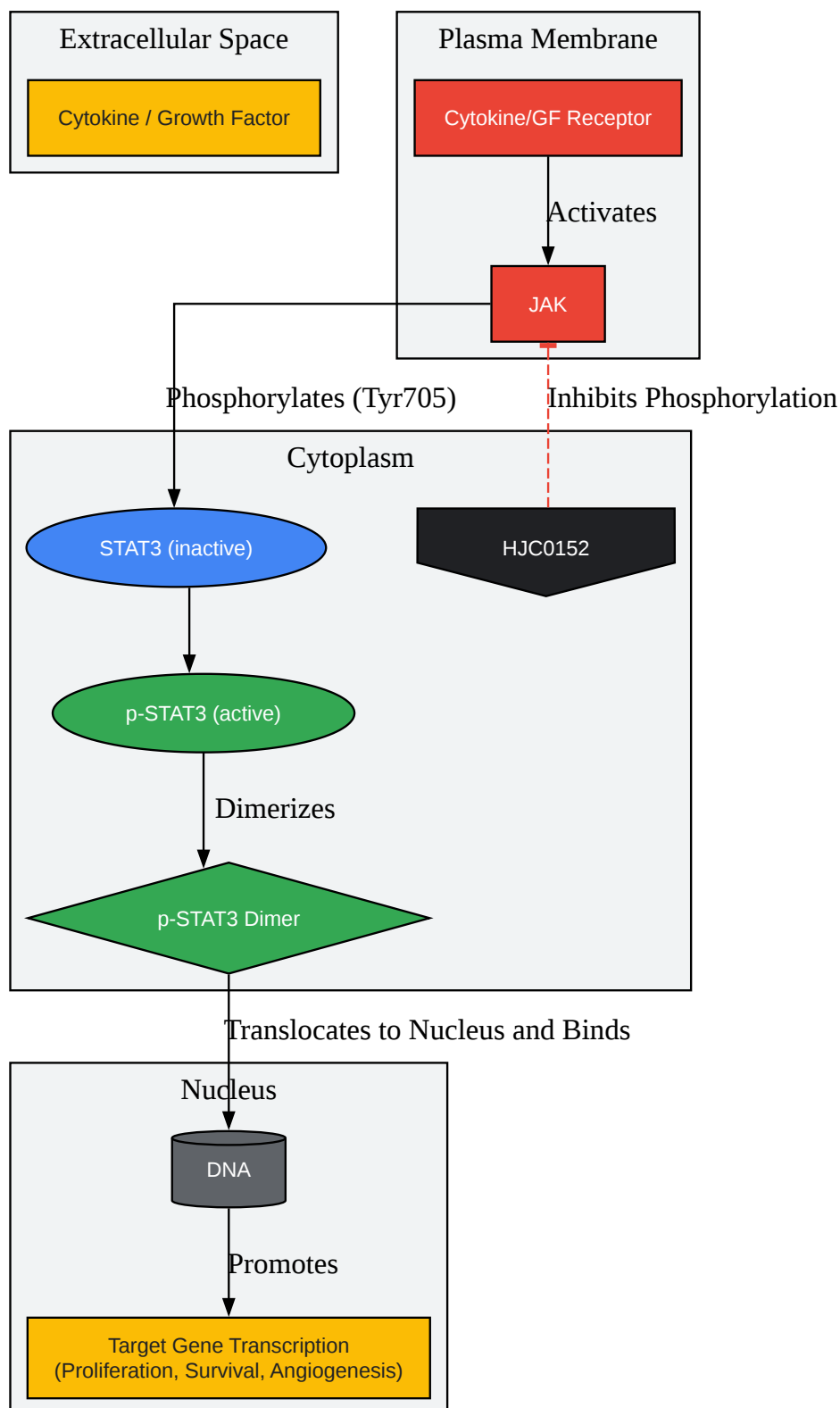
- **HJC0152** powder

- DMSO
- PEG300
- Tween-80
- Sterile Saline or Phosphate-Buffered Saline (PBS)
- Sterile tubes
- Vortex mixer

Procedure:

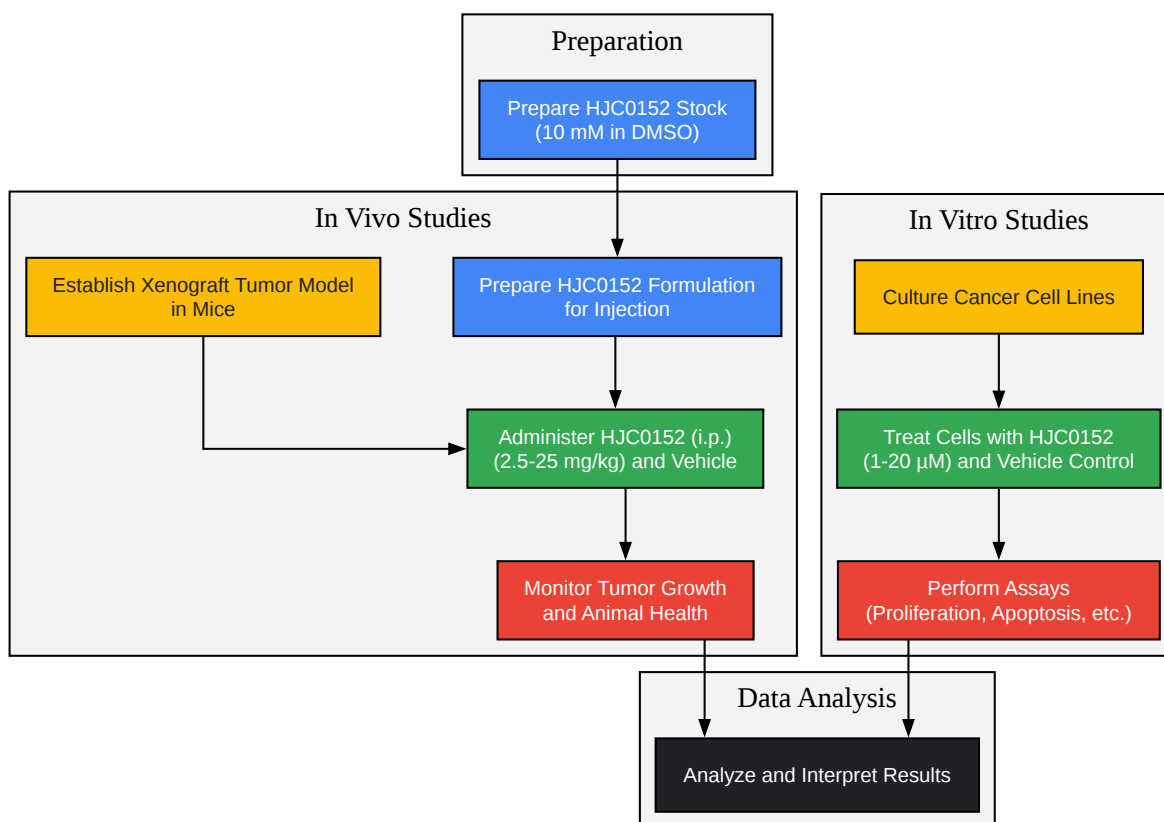
- Initial Dissolution in DMSO: Dissolve the required amount of **HJC0152** in DMSO. The final concentration of DMSO in the formulation should not exceed 10% for optimal tolerability in animals.[8]
- Formulation Preparation: A commonly used vehicle for in vivo studies consists of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline/PBS.[8] To prepare this formulation, add the components in the following order, ensuring complete mixing after each addition:
 - Add the **HJC0152** dissolved in DMSO.
 - Add PEG300 and mix thoroughly.
 - Add Tween-80 and mix thoroughly.
 - Finally, add the saline or PBS to reach the final volume and mix until a clear solution is obtained.
- Vehicle Control: Prepare a vehicle control solution containing the same concentrations of DMSO, PEG300, Tween-80, and saline/PBS without **HJC0152**.
- Administration: The prepared **HJC0152** formulation and vehicle control are now ready for intraperitoneal injection into the study animals. The volume to be injected should be calculated based on the animal's body weight and the desired dose.

Mandatory Visualizations



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Caption: **HJC0152** inhibits the STAT3 signaling pathway.



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Caption: General experimental workflow for **HJC0152** studies.

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